Definitive Guide to 1,2-Dibromocyclopentane Disposal

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Compound of Interest

Compound Name:	*1,2-Dibromocyclopentane*
CAS No.:	*29974-65-0*
Cat. No.:	*B3025039*

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For Researchers, Safety Officers, and Laboratory Managers

Executive Summary: Immediate Action Protocol

Do not mix this chemical with non-halogenated solvents (e.g., acetone, ethanol). **1,2-Dibromocyclopentane** is a halogenated organic solvent.[1] Mixing it with non-halogenated waste streams exponentially increases disposal costs and complicates incineration processes due to the generation of corrosive acid gases (HBr).

- Waste Stream: Halogenated Organic Waste.[1]
- Container: HDPE (High-Density Polyethylene) or Glass.[1]
- Labeling: "Hazardous Waste - Halogenated Solvent."[1]
- PPE: Viton® or Silver Shield® gloves recommended; double-gloved Nitrile is acceptable only for incidental splash protection.[1]

Chemical Profile & Risk Assessment

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Understanding the physical properties of **1,2-Dibromocyclopentane** is the first step in safe disposal.[1] Its high density and combustibility profile dictate specific handling requirements.[1]

Physical & Chemical Properties

Property	Value	Operational Implication
CAS Number	10230-26-9 (trans)	Use for accurate waste inventory manifesting.[1]
Density	~1.86 - 1.94 g/mL	Heavy Liquid: A 4L waste bottle will weigh ~7.5 kg (16.5 lbs).[1] Support bottom of containers.
Flash Point	~71.5°C (160°F)	Combustible (Class IIIA): Store away from oxidizers and heat sources.
Solubility	Insoluble in water	Will form a dense bottom layer in aqueous mixtures (DNAPL).
Reactivity	Stable	Incompatible with strong oxidizing agents and strong bases.

The "Halogenated" Distinction (The "Why")

Unlike standard organic solvents (acetone, hexanes), burning **1,2-Dibromocyclopentane** generates Hydrogen Bromide (HBr) gas.[1]

- Incineration Physics: To neutralize HBr, waste incinerators must use specific scrubbers and operate at higher temperatures.[1]
- Cost Causality: If you contaminate a 55-gallon drum of non-halogenated solvent with even a small amount of **1,2-Dibromocyclopentane**, the entire drum must be treated as halogenated, often tripling the disposal cost [1].[1]

Step-by-Step Disposal Protocol

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Phase 1: Segregation & Container Selection

Goal: Prevent cross-contamination and container failure.[1]

- Select the Right Container:
  - Primary Choice: High-Density Polyethylene (HDPE) carboys.[1] HDPE shows "Good" to "Fair" resistance to brominated aliphatics for waste accumulation periods (<90 days) [2].[1]
  - Secondary Choice: Amber glass bottles (coated).[1] Best for chemical resistance but poses a breakage risk.[1]
  - Prohibited: Do not use standard metal safety cans unless they are specifically lined, as HBr formation (from hydrolysis over time) can corrode steel.[1]
- Segregate Streams:
  - Designate a specific carboy for "Halogenated Waste Only."[1]
  - Do not pour aqueous buffers or acids into this container; this creates a multi-phase waste that is expensive to analyze and treat.[1]

Phase 2: Transfer & Labeling

Goal: RCRA Compliance and User Safety.[1]

- Engineering Controls: Perform all waste transfers inside a certified chemical fume hood.
- Transfer Technique:
  - Use a funnel with a splash guard.[1]
  - Critical: Due to the high density (1.9 g/mL), pour slowly to prevent "glugging" and splash-back.[1]
- Labeling (RCRA Mandate):
  - Label must read: "Hazardous Waste."[1]

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- Specific Contents: "**1,2-Dibromocyclopentane**, Halogenated Solvents."[1][2][3]
- Hazard Checkbox: Mark "Toxic" and "Combustible/Flammable."[1]

Phase 3: Storage & Pickup[1]

- Secondary Containment: Store the waste container in a polyethylene tray capable of holding 110% of the container's volume.
- Cap Management: Keep the cap closed tightly when not actively adding waste to prevent evaporation and moisture ingress (which promotes hydrolysis).
- Time Limit: Schedule pickup within 90 days of the "Start Date" or when the container is 90% full—whichever comes first.

Decision Logic & Workflow

The following diagram illustrates the decision-making process for disposing of **1,2-Dibromocyclopentane** to ensure compliance and safety.

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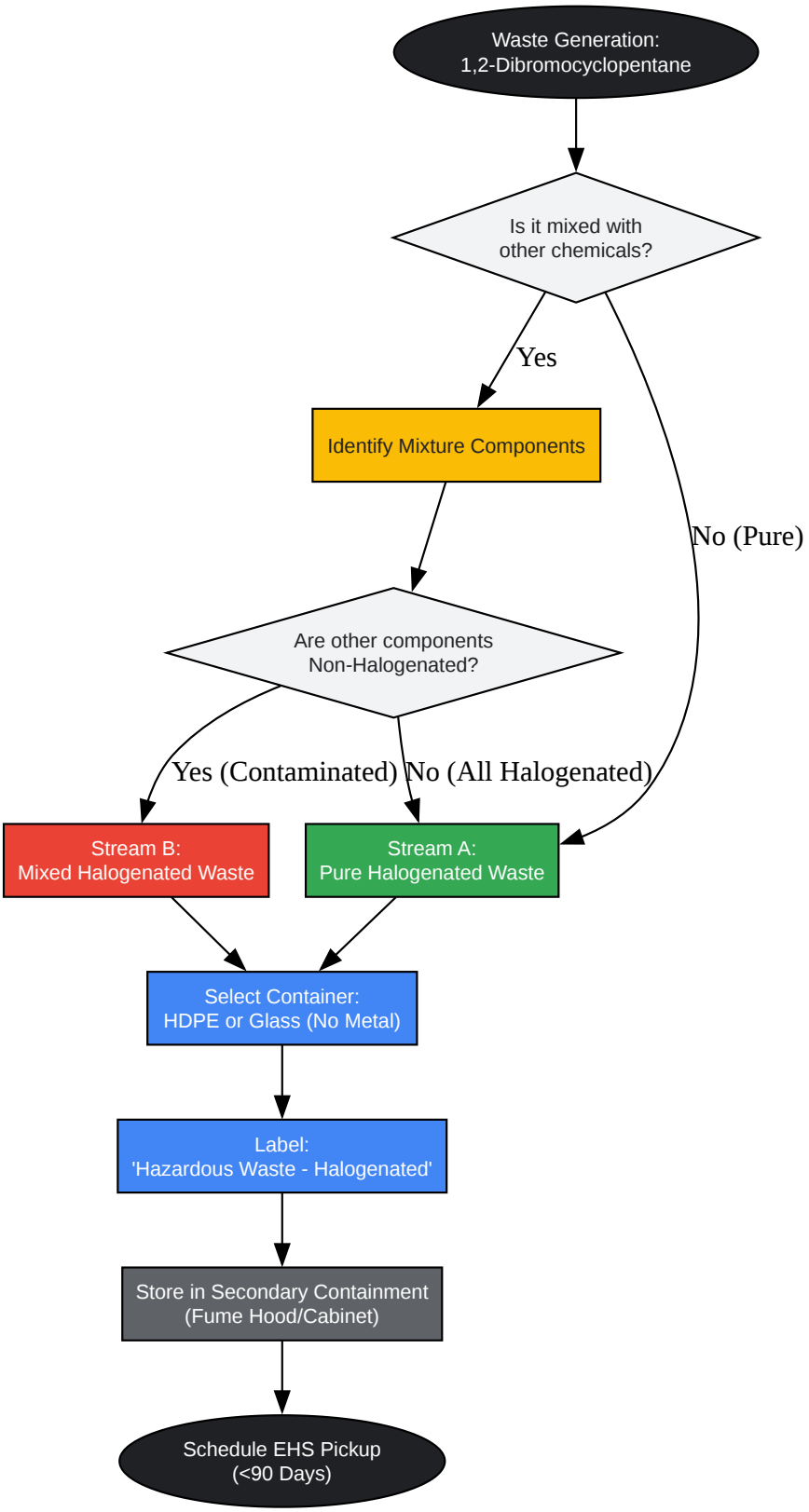

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Figure 1: Decision matrix for segregating and processing halogenated solvent waste.

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Spill Management & Emergency Response

Self-Validating Safety: Always assume the worst-case scenario (fire or exposure) when planning.[1]

Small Spill (< 100 mL) inside Fume Hood[1]

- Alert: Notify nearby personnel.
- PPE: Wear chemical-resistant gloves (Silver Shield/Laminate preferred) and goggles.[1]
- Absorb: Use vermiculite, dry sand, or commercial solvent pads.[1]
  - Warning:Do NOT use paper towels. The high surface area increases evaporation rates of the toxic vapor, and they are combustible.
- Disposal: Place absorbed material into a wide-mouth jar, label as "Debris contaminated with **1,2-Dibromocyclopentane**," and seal.

Large Spill (> 100 mL) or Outside Hood[1]

- Evacuate: Leave the immediate area. Vapors are heavier than air and will accumulate at floor level.[1]
- Isolate: Close lab doors and post "Do Not Enter" signage.
- Contact: Call EHS or Emergency Services immediately.[1]

References

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